

calamenene storage conditions

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Compound Focus: Calamenene

CAS No.: 483-77-2

Cat. No.: S624272

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Frequently Asked Questions

What are the basic identities and properties of calamenene? Calamenene is an aromatic bicyclic sesquiterpene, which means it belongs to a class of organic compounds built from three isoprene units [1]. Key properties are summarized in the table below.

Property	Value / Description
Common Name	Calamenene [1]
CAS Registry Number	483-77-2 [2]
Chemical Formula	C ₁₅ H ₂₂ [1] [2]
Average Molecular Weight	202.34 g/mol [1] [2]
Chemical Class	Sesquiterpenoid (cadinane-type) [1] [3]
Physical State	Liquid (estimated from context)
Odor Description	Herb spice [2]
Boiling Point	285-286 °C @ 760 mmHg [2]

Property	Value / Description
Predicted LogP (o/w)	5.6 (Indicates high lipophilicity) [1]
Estimated Water Solubility	0.00016 g/L @ 25°C (Indicates very low solubility) [1]

What are the recommended storage conditions for calamenene? While specific studies on pure **calamenene** are limited, robust guidelines can be derived from a detailed stability study on complex essential oil mixtures, which share similar chemical nature [4].

- **Temperature:** Store at low temperatures. Refrigeration (4°C) or freezing (-20°C) is recommended for long-term storage. One study found that storage at 4°C and -20°C helped maintain the integrity of minor constituents in essential oils [4].
- **Containers:** Use sealed glass ampoules for the highest level of protection. Research shows that glass ampoules (sealed under inert gas if possible) provide the best stability by minimizing oxygen exposure [4]. If ampoules are not available, glass vials with tight-sealing caps are a good alternative.
- **Atmosphere:** Low oxygen availability is critical. Degradation of minor constituents occurs via oxidation, even at low temperatures [4].
- **Light:** Protect from light by storing in dark glass or in the dark, as light exposure can accelerate degradation reactions [4].

How can I monitor the stability of my calamenene sample? Gas Chromatography-Mass Spectrometry (GC-MS) is the "gold-standard" technique [4]. Monitor for changes in the chromatographic profile, particularly the degradation of minor constituents and any relative increase or decrease in the peak area of **calamenene** itself [4].

Experimental Protocols

Protocol 1: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This method is adapted from a study on essential oil stability and can be used to analyze **calamenene** purity and stability [4].

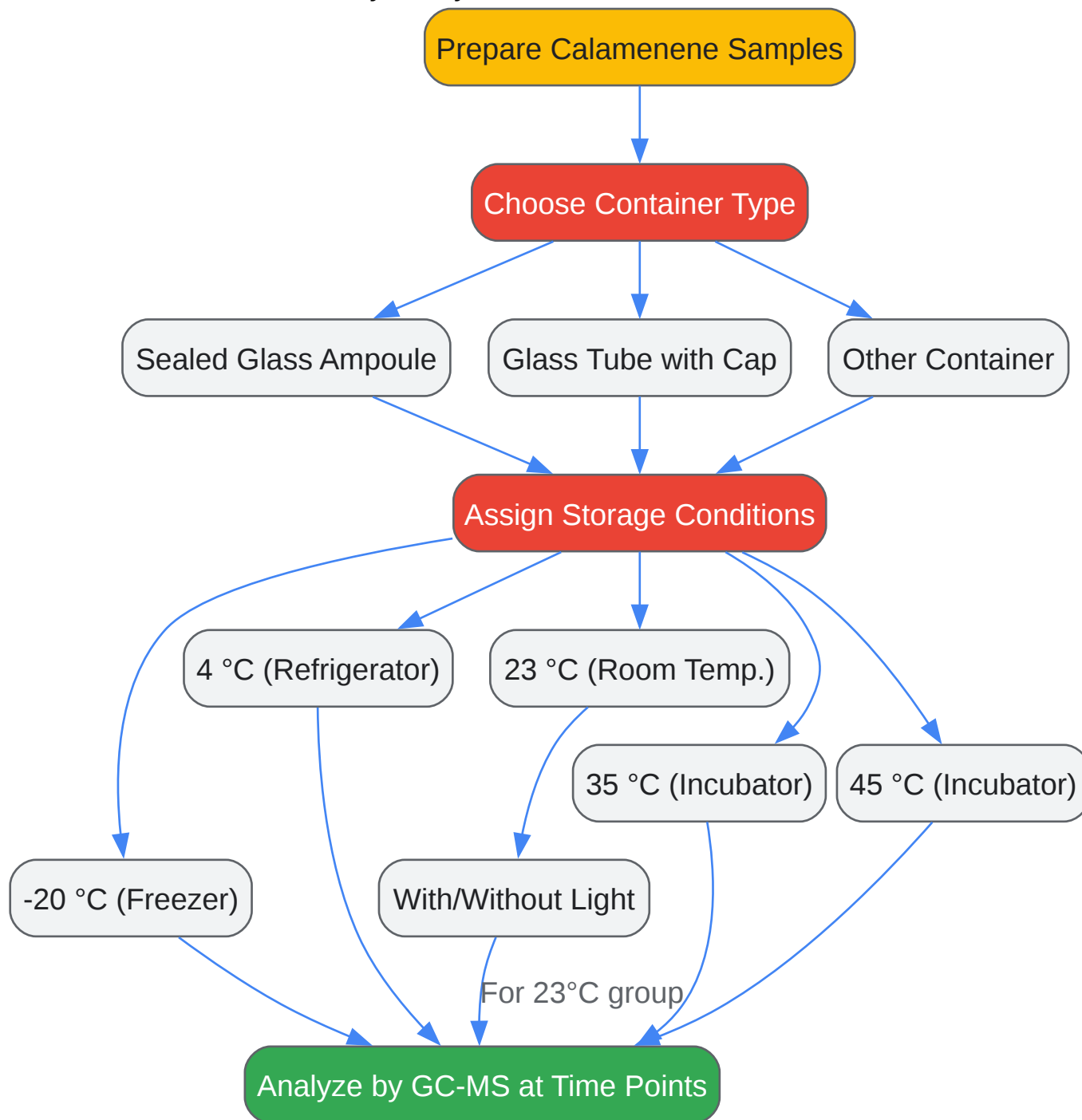
- **Instrument:** GC system coupled with a Mass Spectrometer detector.
- **Column:** HP-5MS fused silica capillary column (30 m × 0.25 mm; film thickness 0.25 µm).
- **Carrier Gas:** Helium, at a constant flow rate of 2.0 mL/min.
- **Injection Volume:** 2 µL.

- **Injector Mode:** Split-splitless.
- **Temperature Program:**
 - Initial Temperature: 60 °C
 - Ramp Rate: 3 °C/min
 - Final Temperature: 300 °C
 - Hold Time: 10 minutes
- **Sample Preparation:** Dissolve the sample in an appropriate solvent (e.g., n-pentane) to achieve a concentration of approximately 0.5-1.0% [4].
- **Identification:** Identify **calamenene** by comparing its mass spectrum and calculated Retention Index with data from standard libraries (e.g., NIST, Adams) or an authentic standard [4].

Protocol 2: Designing a Stability Study for Calamenene

You can adapt the following workflow, based on a comprehensive essential oil study, to test the stability of **calamenene** under different conditions [4]. The diagram below outlines the experimental setup.

Stability Study Workflow for Calamenene



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- **Step 1: Preparation.** Divide your **calamenene** sample into multiple aliquots.
- **Step 2: Container Selection.** Use at least two types of containers (e.g., sealed glass ampoules vs. glass vials with caps) to assess the impact of oxygen exposure [4].

- **Step 3: Storage Conditions.** Place samples at various temperatures (e.g., -20°C, 4°C, 23°C, 35°C, 45°C). For samples at room temperature, include a set exposed to light and another kept in darkness [4].
- **Step 4: Time Points.** Analyze the samples at predetermined intervals (e.g., initially, after 10 days, 30 days, 3 months, 6 months) using the GC-MS method above [4].
- **Step 5: Data Analysis.** Use Principal Component Analysis (PCA) to identify which chemical constituents change significantly under different conditions, which helps pinpoint markers of degradation [4].

Key Troubleshooting Guides

Problem: Observed degradation of calamenene or changes in sample composition.

- **Potential Cause 1: Oxygen Exposure.** This is the most likely cause, leading to oxidation.
 - **Solution:** For long-term storage, transfer the sample to a sealed glass ampoule under an inert atmosphere (e.g., nitrogen or argon) [4].
- **Potential Cause 2: Inappropriate Temperature.** High temperatures can accelerate decomposition reactions.
 - **Solution:** Ensure the sample is stored at 4°C or -20°C. Avoid repeated warming to room temperature [4].
- **Potential Cause 3: Light Exposure.** Light can act as a catalyst for degradation.
 - **Solution:** Store the sample in an amber vial or a clear vial kept in a dark place [4].
- **Potential Cause 4: Unsuitable Container.** Some container materials or imperfect seals may allow slow leakage or reaction.
 - **Solution:** Always use chemically inert glass containers. Check that caps and seals are in good condition.

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